

Application Notes and Protocols for Neogen's Lateral Flow Allergen Tests

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Compound of Interest

Compound Name: Neogen

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These application notes provide a detailed overview and protocols for the use of **Neogen's** Reveal® 3-D lateral flow devices for the qualitative detection of food allergens. The information is intended for researchers, scientists, and drug development professionals utilizing these assays for allergen detection in various samples.

Principle of the Assay

Neogen's Reveal 3-D lateral flow tests are immunochromatographic assays designed for the rapid and simple detection of specific allergen proteins.[1] The test strip contains antibodies specific to the target allergen. When a sample extract is applied to the device, it migrates along the strip. If the target allergen is present, it will bind to specific antibody-particle complexes, forming a visible line in the test region.[1] The Reveal 3-D tests feature a three-line readout: a control line to confirm the test is working correctly, a test line to indicate the presence of the allergen, and an overload line to prevent false negatives in cases of high allergen concentration.[2]

Quantitative Data Summary

The following tables summarize the limit of detection (LOD) for various **Neogen** Reveal 3-D allergen tests across different sample types. This data is compiled from **Neogen's** validation reports and product information.

Table 1: Limit of Detection for Reveal 3-D for Total Milk

Sample Type	Limit of Detection (LOD)
Buffer	5 ppm total milk
Stainless Steel Swab	20 μ g/100 cm ²
Soy Milk	5 ppm total milk
Orange Juice	5 ppm total milk
Clean-in-Place (CIP) Rinses	5 ppm total milk
Sorbet	5 ppm total milk

Table 2: Limit of Detection for Reveal 3-D for Soy

Sample Type	Limit of Detection (LOD)
Buffer	5 ppm total soy
Stainless Steel, Plastic, Non-stick Surfaces	2 μ g/100 cm ²
Spiked Commodities and Sanitizers	Positive at 5 ppm

Table 3: Limit of Detection for Reveal 3-D for Egg

Sample Type	Limit of Detection (LOD)
Buffer and Food	5 ppm whole egg
Stainless Steel, Plastic, Non-stick Surfaces	10 μ g/100 cm ² whole egg

Experimental Protocols

The following are detailed protocols for common applications of **Neogen's** Reveal 3-D lateral flow allergen tests.

Protocol 1: Environmental Surface Swabbing

This protocol describes the procedure for collecting and testing samples from environmental surfaces.

Materials:

- Reveal 3-D test kit (includes test devices, extraction buffer, sample tubes and caps, sterile swabs)
- Swab wetting solution (if testing a dry surface)

Procedure:

- Allow the test kit to come to room temperature for 20-30 minutes before use.
- For each surface to be tested, label a sample tube.
- Add the contents of one extraction buffer sachet to each labeled sample tube.
- If swabbing a dry surface, moisten the swab with the provided swab wetting solution. For wet surfaces, do not pre-moisten the swab.
- Define a 10 x 10 cm sampling area. Swab the entire area using a crosshatch technique (side-to-side and then top-to-bottom), rotating the swab as you sample.
- Place the swab back into the sample tube containing the extraction buffer.
- Break the swab shaft at the scored mark, leaving the swab tip in the tube.
- Cap the tube securely and shake vigorously for one minute. The sample is now ready for testing.
- Remove a Reveal 3-D test device from its foil pouch.
- Fill the lid of the sample tube with the extracted sample.
- Dip the test device into the liquid in the lid, ensuring the cavity is saturated.
- Hold the device in the liquid until you see the liquid begin to migrate up the test window.
- Place the device on a flat surface and allow it to develop for 5 minutes.
- Read and interpret the results within one minute of the 5-minute development time.

Protocol 2: Clean-in-Place (CIP) Rinse Water Testing

This protocol outlines the steps for testing rinse water samples for the presence of allergens.

Materials:

- Reveal 3-D test kit (includes test devices, extraction buffer, sample tubes and caps)
- CIP rinse water sample

Procedure:

- Ensure the test kit has reached room temperature.
- Label a sample tube for each rinse water sample.
- Add the entire contents of an extraction buffer sachet to each sample tube.
- Thoroughly mix the CIP rinse water sample to ensure it is homogeneous.
- Add 0.25 mL of the rinse water sample to the sample tube containing the extraction buffer.
- Cap the tube and shake for one minute.
- Proceed with steps 9-14 from Protocol 1 to test the sample.

Protocol 3: Food Sample Testing

This protocol provides a general procedure for testing food samples. Specific extraction protocols may vary depending on the food matrix and the target allergen. Always refer to the specific kit insert for detailed instructions.

Materials:

- Reveal 3-D test kit
- Reveal 3-D Food Buffer
- Graduated 50 mL polypropylene test tubes

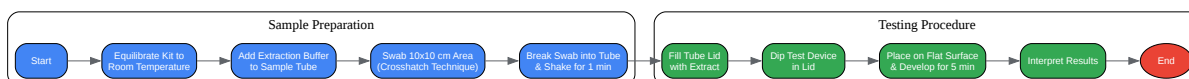
- Grinder or blender for solid samples

Procedure:

- Prepare a representative sample of the food product. For solid samples, this may involve grinding or blending to achieve a homogeneous mixture.
- Weigh 2 g (or 2 mL for liquid samples) of the food sample into a 50 mL graduated test tube.
- Add 20 mL of Reveal 3-D Food Buffer to the tube (18 mL for liquid samples).
- Cap the tube securely and shake for one minute.
- Allow the sample to settle.
- For some allergens, a further dilution step may be required. For example, for gluten testing, add 800 μ L of the sample extract to a new Reveal 3-D for Gluten Extraction Buffer bottle, cap, and invert to mix.
- Proceed with steps 9-14 from Protocol 1 to test the prepared sample extract.

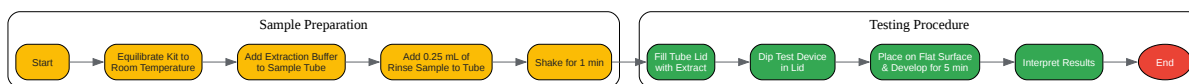
Visualizations

The following diagrams illustrate the experimental workflows for the protocols described above.



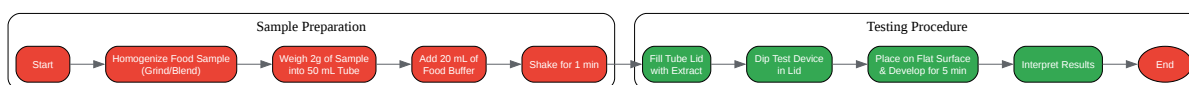
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Environmental Swabbing Workflow



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CIP Rinse Testing Workflow



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Food Sample Testing Workflow

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References

- 1. scribd.com [scribd.com]
- 2. generon.it [generon.it]
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